

Technical Guide: Distinguishing Calcium Oxoacetate from Calcium Glycolate

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Compound of Interest

Compound Name: Calcium oxoacetate

CAS No.: 2990-19-4

Cat. No.: B12686953

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Executive Summary

Objective: To provide a rigorous analytical framework for distinguishing **Calcium Oxoacetate** (Calcium Oxaloacetate, Ca-OAA) from Calcium Glycolate (Ca-Gly).

Context: **Calcium Oxoacetate** is a high-value Krebs cycle intermediate utilized for mitochondrial support and caloric restriction mimicry. Calcium Glycolate, a salt of an alpha-hydroxy acid, is chemically distinct but may appear as a degradation byproduct, impurity, or lower-cost adulterant. Confusing these two compounds presents significant risks: Ca-OAA is thermally unstable and bioactive, whereas Ca-Gly is a precursor to oxalate, posing potential nephrotoxicity risks (kidney stones) if misidentified or over-consumed.

Core Distinction:

- **Calcium Oxoacetate:** A Beta-Keto Acid salt. Thermally unstable (decarboxylates to pyruvate). Substrate for Malate Dehydrogenase.^{[1][2]}
- **Calcium Glycolate:** An Alpha-Hydroxy Acid salt. Thermally stable. Precursor to oxalate. Inert to Malate Dehydrogenase.

Chemical Identity & Physical Properties[4][5][6]

The fundamental difference lies in the carbon skeleton and functional groups. Ca-OAA contains a reactive ketone group and four carbons; Ca-Gly contains a hydroxyl group and two carbons.

Feature	Calcium Oxoacetate (Ca-OAA)	Calcium Glycolate (Ca-Gly)
IUPAC Name	Calcium 2-oxobutanedioate	Calcium 2-hydroxyacetate
Anion Formula		
Molecular Weight	~170.18 g/mol (Anhydrous)	~190.16 g/mol (Anhydrous)
Functional Groups	Ketone, Dicarboxylic Acid	Hydroxyl, Monocarboxylic Acid
Thermal Stability	Unstable: Decarboxylates >~40°C	Stable: Melting point >200°C
Solubility (Water)	Soluble (degrades rapidly in solution)	Moderately Soluble
Key Reactivity	Reacts with 2,4-DNPH (Ketone)	Reacts with Chromotropic Acid

Analytical Protocols

Protocol A: The "Field" Screen (Chemical Reactivity)

Principle: This qualitative test exploits the ketone functionality of OAA. 2,4-Dinitrophenylhydrazine (2,4-DNPH) reacts specifically with aldehydes and ketones to form a precipitate. Calcium Glycolate, lacking a ketone group, will not react.

Reagents:

- 2,4-DNPH solution (Brady's Reagent).
- Ethanol.

Workflow:

- Dissolve 10 mg of the sample in 1 mL of water.
- Add 0.5 mL of acidified 2,4-DNPH solution.
- Observation:
 - Positive (Ca-OAA): Immediate formation of a yellow/orange precipitate (Oxaloacetate-hydrazone).
 - Negative (Ca-Gly): Solution remains clear (yellow color of reagent persists, but no precipitate).



Note: Pyruvate (the degradation product of OAA) will also test positive. This test confirms the class (keto-acid) but does not rule out degradation.

Protocol B: The "Gold Standard" (Enzymatic Assay)

Principle: Malate Dehydrogenase (MDH) is highly specific. It catalyzes the reduction of Oxaloacetate to L-Malate using NADH as a cofactor. The reaction is monitored by the decrease in absorbance at 340 nm (NADH oxidation). Calcium Glycolate is inert to MDH.

Reaction:

Methodology:

- Buffer Prep: 100 mM Potassium Phosphate buffer (pH 7.4).
- Reagent Prep:
 - NADH solution (0.2 mM final concentration).
 - MDH Enzyme (5 Units/mL).

- Blank: Buffer + NADH + Enzyme (Monitor baseline drift).
- Sample: Add dissolved **Calcium Oxaloacetate** (or suspect sample) to a final concentration of 0.5 mM.
- Measurement: Monitor Absorbance at 340 nm (A340) for 5 minutes at 25°C.

Data Interpretation:

- Ca-OAA: Rapid, linear decrease in A340 (indicating NADH consumption).
- Ca-Gly: No significant change in A340 (slope ≈ 0).

Protocol C: Instrumental Validation (HPLC-MS)

Principle: Separation based on polarity and identification via Mass-to-Charge (m/z) ratio.

Conditions:

- Column: C18 Reverse Phase or Anion Exchange (e.g., Sax).
- Mobile Phase: 20 mM Ammonium Formate (pH 3.0) / Acetonitrile gradient.
- Detection: Mass Spectrometry (ESI Negative Mode).

Results:

- Ca-OAA: Peak at m/z 131 (Oxaloacetate anion). Note: May see m/z 87 (Pyruvate) if degraded.
- Ca-Gly: Peak at m/z 75 (Glycolate anion).

Stability & Degradation Analysis (Critical Differentiation)

One of the most defining characteristics of **Calcium Oxaloacetate** is its thermal instability. Unlike Calcium Glycolate, which is stable at room temperature, OAA undergoes spontaneous beta-decarboxylation.

Experiment:

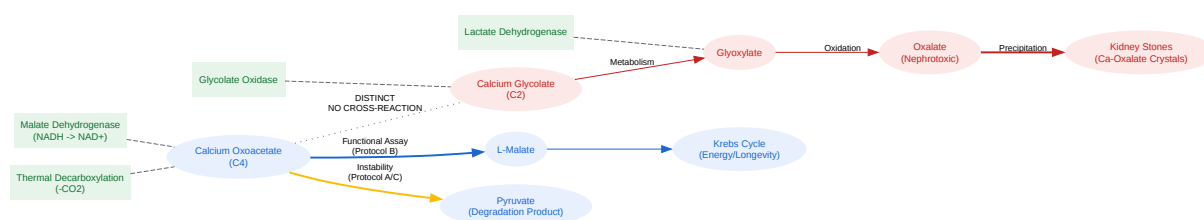
- Prepare a 10 mM solution of the sample in water.
- Incubate at 60°C for 60 minutes.
- Analyze via HPLC or Enzymatic Assay.

Outcome:

- Ca-OAA: Will show significant conversion to Pyruvate (m/z 87).
- Ca-Gly: Will remain chemically unchanged.

Biological & Metabolic Pathways (Visualization)

The following diagram illustrates the distinct metabolic fates of these two compounds, highlighting why differentiation is critical for safety (Glycolate toxicity) vs. efficacy (OAA mitochondrial support).



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Caption: Comparative metabolic pathways. Top (Blue): OAA efficacy and degradation. Bottom (Red): Glycolate toxicity pathway leading to oxalate stones.

References

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